Essential Safety and Disposal Protocol for CP-316819

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest	
Compound Name:	*CP-316819*
CAS No.:	*865877-58-3*
Cat. No.:	*B7826027*

Get Quote

This document provides immediate safety, handling, and disposal information for **CP-316819**, a selective glycogen phosphorylase inhibitor. The guidance is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Chemical and Physical Properties

A summary of the known quantitative data for **CP-316819** is presented below. This information is critical for safe handling and in determining the appropriate disposal route.

© 2026 BenchChem. All rights reserved.

Property	Value	Source
Molecular Weight	415.87 g/mol	
Molecular Formula	$C_{21}H_{22}ClN_3O_4$	
Purity	≥98%	
Appearance	Solid	
Solubility	Soluble to 100 mM in DMSO and ethanol	
Storage Temperature	Store at room temperature or -20°C	
Stability	≥ 4 years when stored at -20°C	
CAS Number	186392-43-8	

Proper Disposal Procedures

As a specific Safety Data Sheet (SDS) with detailed disposal instructions for **CP-316819** is not readily available, the following procedures are based on general best practices for the disposal of solid, non-halogenated organic laboratory chemicals of unknown toxicity. Always consult with your institution's Environmental Health and Safety (EHS) department for specific local regulations and requirements.

Step-by-Step Disposal Protocol:

- Personal Protective Equipment (PPE): Before handling, ensure you are wearing appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves.
- Waste Segregation:
  - Solid Waste: Collect waste **CP-316819** powder and any materials contaminated with the solid (e.g., weigh boats, contaminated paper towels) in a dedicated, clearly labeled hazardous waste container for solid chemical waste.

© 2026 BenchChem. All rights reserved.

  - Solutions: Solutions of **CP-316819** in solvents like DMSO or ethanol should be disposed of as hazardous liquid waste. Do not pour down the drain. Collect in a sealable, labeled container designated for flammable liquid waste.

- Container Labeling: All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**CP-316819**," and the primary hazard (e.g., "Flammable Liquid" for solutions, "Toxic" as a precaution for the solid).

- Storage of Waste: Store waste containers in a designated, well-ventilated satellite accumulation area, away from incompatible materials. Ensure containers are tightly sealed.

- Waste Pickup: Arrange for the disposal of the hazardous waste through your institution's EHS department. Follow their specific procedures for requesting a chemical waste pickup.

- Decontamination: Decontaminate all surfaces and equipment that have come into contact with **CP-316819** using an appropriate solvent and cleaning procedure. Dispose of cleaning materials as hazardous waste.

Important Considerations:

- Do Not dispose of **CP-316819** in the regular trash.

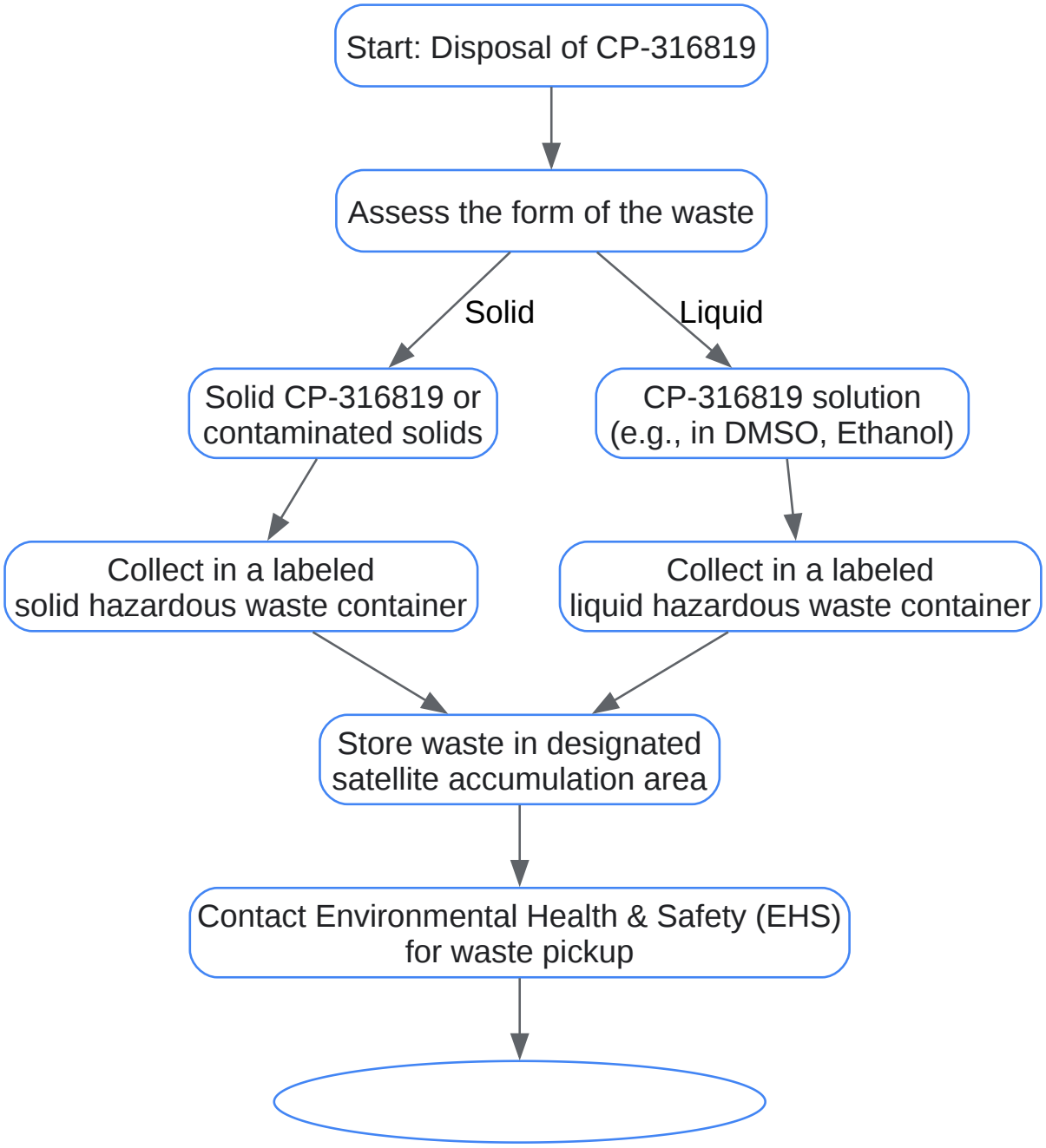
- Do Not dispose of **CP-316819** solutions down the sanitary sewer.

- Do Not mix **CP-316819** waste with other chemical waste streams unless explicitly permitted by your EHS department.

Disposal Decision Workflow

The following diagram illustrates the logical workflow for the proper disposal of **CP-316819**.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Disposal workflow for **CP-316819**.

- To cite this document: BenchChem. [Essential Safety and Disposal Protocol for CP-316819]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7826027/docs#essential-safety-and-disposal-protocol-for-cp-316819]

© 2026 BenchChem. All rights reserved.

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.